

# Application Notes and Protocols for GSK343

## Cell Viability Assays

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### Compound of Interest

Compound Name: GSK343

Cat. No.: B607833

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for assessing cell viability following treatment with **GSK343**, a potent and selective inhibitor of the histone methyltransferase EZH2. The provided methodologies for MTT and CCK-8 assays are standard procedures for evaluating cellular metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.

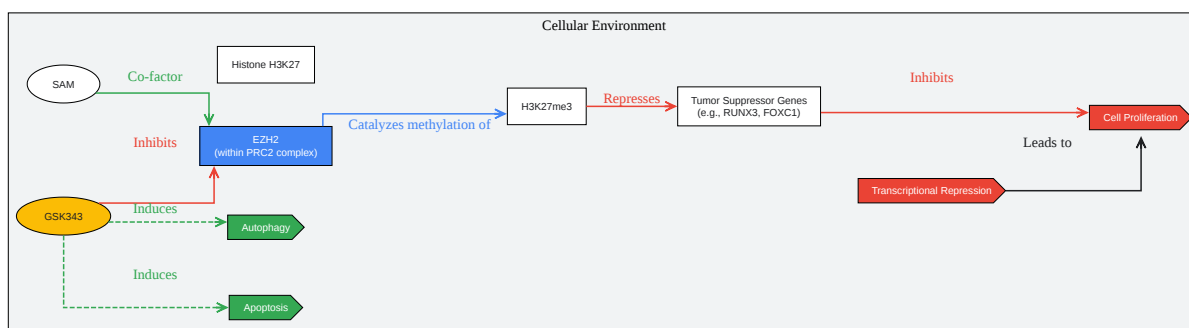
## Introduction

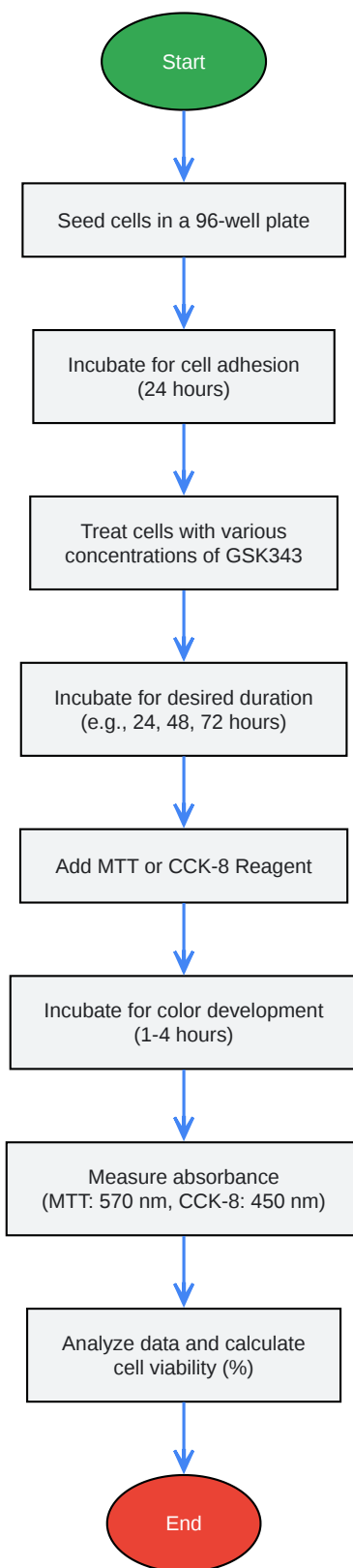
**GSK343** is a competitive inhibitor of S-adenosyl-L-methionine (SAM) for the EZH2 enzyme, the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2).[1][2] By inhibiting EZH2, **GSK343** prevents the trimethylation of histone H3 at lysine 27 (H3K27me3), a key epigenetic modification that leads to transcriptional repression of target genes.[2][3] Dysregulation of EZH2 activity is implicated in the progression of various cancers, making it a compelling target for therapeutic intervention.[1][4][5] **GSK343** has been shown to inhibit the proliferation of various cancer cell lines and can induce apoptosis and autophagy.[1][2][4]

The following protocols for MTT and CCK-8 assays are widely used colorimetric methods to determine the number of viable cells in culture. These assays are based on the principle that metabolically active cells can reduce a tetrazolium salt to a colored formazan product.[6][7] The amount of formazan produced is directly proportional to the number of living cells.[8][9]

## Signaling Pathway of GSK343 Action

**GSK343** primarily acts by inhibiting the methyltransferase activity of EZH2 within the PRC2 complex. This leads to a decrease in H3K27me3 levels, resulting in the derepression of tumor suppressor genes. The downstream effects of **GSK343** treatment can include cell cycle arrest, induction of apoptosis, and autophagy.





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